

"4-(Methoxymethyl)thiazole" molecular weight and formula

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Compound of Interest

Compound Name: 4-(Methoxymethyl)thiazole

Cat. No.: B15251082

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In-Depth Technical Guide: 4-(Methoxymethyl)thiazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and a theoretical synthesis protocol for **4-(Methoxymethyl)thiazole**, a heterocyclic compound of interest in medicinal chemistry and materials science.

Core Molecular Attributes

4-(Methoxymethyl)thiazole is a substituted thiazole, a five-membered aromatic ring containing both sulfur and nitrogen atoms. The presence of the methoxymethyl group at the 4-position influences its electronic properties and potential for further functionalization.

Quantitative Data Summary

Property	Value
Molecular Formula	C ₅ H ₇ NOS
Molecular Weight	129.18 g/mol

Theoretical Synthesis Protocol: Hantzsch Thiazole Synthesis

The Hantzsch thiazole synthesis is a classic and versatile method for the preparation of thiazole derivatives. This protocol outlines a theoretical pathway for the synthesis of **4-(Methoxymethyl)thiazole**.

Experimental Protocol

Objective: To synthesize **4-(Methoxymethyl)thiazole** via the Hantzsch thiazole synthesis.

Reactants:

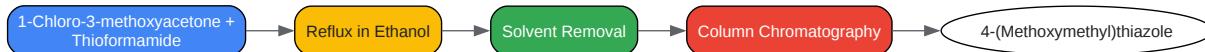
- 1-Chloro-3-methoxyacetone (α -haloketone)
- Thioformamide (thioamide)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve equimolar amounts of 1-chloro-3-methoxyacetone and thioformamide in a suitable solvent, such as ethanol.
- Reaction Execution: Heat the reaction mixture to reflux with constant stirring. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up: Upon completion of the reaction, allow the mixture to cool to room temperature. The solvent is then removed under reduced pressure.
- Purification: The resulting crude product can be purified by column chromatography on silica gel, using an appropriate eluent system (e.g., a mixture of hexane and ethyl acetate) to yield pure **4-(Methoxymethyl)thiazole**.
- Characterization: The structure and purity of the final product should be confirmed by analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Synthesis Workflow Diagram

The following diagram illustrates the logical flow of the Hantzsch synthesis for **4-(Methoxymethyl)thiazole**.



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Caption: Hantzsch synthesis workflow for **4-(Methoxymethyl)thiazole**.

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